Application Note: Applications of 2-Methylindole-3-carboxaldehyde in Drug Discovery

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Compound of Interest

Compound Name:	*3-(1,3-dioxolan-2-yl)-2-methyl-1H-indole*
Cat. No.:	*B11896314*

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Introduction and Mechanistic Rationale

The indole scaffold is a privileged structure in medicinal chemistry, frequently serving as the core of numerous FDA-approved therapeutics. Within this chemical family, 2-methylindole-3-carboxaldehyde (2-MIC) has emerged as a critical building block for drug discovery[1]. The presence of the 2-methyl group provides essential steric bulk and alters the electronic profile of the indole ring, enhancing metabolic stability and modulating receptor binding specificity compared to unmethylated indoles[2].

The 3-carboxaldehyde functional group acts as a highly reactive electrophilic handle, enabling rapid derivatization through Knoevenagel condensations, Claisen-Schmidt reactions, and Schiff base formations[3][4]. This versatility allows medicinal chemists to rapidly generate diverse libraries of indole-based chalcones, isoxazoles, and hydrazones targeting complex biological pathways, including apoptosis-resistant oncology models, inflammatory cascades, and microbial infections.

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Key Therapeutic Applications

Oncology: Inducing Methuosis in Apoptosis-Resistant Cancers

One of the most groundbreaking applications of 2-MIC derivatives is in the treatment of glioblastoma (GBM) and other apoptosis-resistant cancers[5]. Traditional chemotherapeutics rely on caspase-dependent apoptosis, a pathway frequently mutated in severe cancers. Derivatives synthesized from 2-MIC, specifically indolyl-pyridinyl-propenones (indole-chalcones) like MOMIPP (3-(5-methoxy-2-methyl-1H-indol-3-yl)-1-(4-pyridinyl)-2-propene-1-one), induce a novel, non-apoptotic form of cell death known as methuosis[2].

Methuosis is characterized by the hyperstimulation of macropinocytosis. The cell internalizes massive amounts of extracellular fluid, leading to the accumulation of unfused vacuoles. This disrupts intracellular trafficking, causing cellular swelling, loss of membrane integrity, and eventual necrotic-like death without caspase activation[2].

Signaling cascade of methuosis induced by indole-chalcone derivatives.

Anti-Inflammatory and Antimicrobial Agents

Beyond oncology, 2-MIC is utilized to synthesize isoxazole derivatives that act as potent anti-inflammatory agents. Through in silico molecular docking and in vitro validation, 5-(2-methyl-1H-indol-3-yl)-3-phenylisoxazole derivatives have demonstrated strong binding affinities to the COX-2 active site, inhibiting prostaglandin synthesis[3]. Additionally, reacting 2-MIC with various hydrazines yields hydrazone analogs (e.g., N,N′-bis-(2-methyl-1H-indol-3-yl-methylene)hydrazine) that exhibit significant antitubercular activity against Mycobacterium tuberculosis[4].

Quantitative Data Summary

The following table summarizes the biological activity of key drug candidates derived from 2-methylindole-3-carboxaldehyde:

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Derivative / Compound Class	Target Indication	Primary Mechanism of Action	Biological Activity / Efficacy	Reference
MOMIPP (Indole-chalcone)	Glioblastoma (GBM)	Induction of Methuosis	IC_{50} ~ low micromolar; overcomes temozolomide resistance.	[2][5]
5-(2-methyl-1H-indol-3-yl)-3-phenylisoxazole	Inflammation	COX-2 Inhibition	High docking score (GOLD); potent in vivo anti-inflammatory action.	[3]
N,N′-bis-(2-methyl-1H-indol-3-yl-methylene)hydrazine	Tuberculosis	Disruption of mycobacterial cell wall synthesis	High antitubercular efficacy; active against resistant strains.	[4]
1-phenylsulfonyl-2-methylindole-3-carboxaldehyde	Bacterial Infections	Sulfonamide-mediated inhibition	Broad-spectrum antibacterial activity.	[6]

Experimental Methodologies

The following self-validating protocols outline the synthesis of 2-MIC and its downstream conversion into active drug candidates.

Workflow for the synthesis and derivatization of 2-methylindole-3-carboxaldehyde.

Protocol 1: Vilsmeier-Haack Synthesis of 2-Methylindole-3-carboxaldehyde

This protocol utilizes the Vilsmeier-Haack reaction to formylate 2-methylindole regioselectively at the 3-position[3][7].

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Mechanistic Causality: Phosphorus oxychloride ($POCl_3$) reacts with N,N-dimethylformamide (DMF) to generate a highly electrophilic chloroiminium ion (Vilsmeier reagent). The electron-rich 3-position of the indole ring attacks this intermediate. The 2-methyl group sterically blocks the 2-position and donates electron density, ensuring strict regioselectivity.

Step-by-Step Procedure:

- Reagent Preparation: In a well-ventilated fume hood, cool 5.0 mL of anhydrous DMF in an ice bath (0–5 °C). Slowly add 1.73 mL (18.6 mmol) of $POCl_3$ dropwise. Note: The reaction is highly exothermic; maintaining 0–5 °C prevents the degradation of the reactive chloroiminium intermediate. Stir for 20 minutes[7].
- Substrate Addition: Dissolve 15.5 mmol of 2-methylindole in 5.0 mL of DMF. Add this solution dropwise to the Vilsmeier reagent.
- Formylation: Gradually warm the reaction mixture to 35 °C and maintain this temperature for 40 minutes to drive the electrophilic aromatic substitution to completion[7].
- Hydrolysis & Neutralization: Cool the mixture to room temperature and cautiously add ~10 g of crushed ice to quench unreacted $POCl_3$. Slowly add 31 mL of 5 M NaOH solution. Causality: The strong base neutralizes the acidic environment and drives the hydrolysis of the intermediate iminium salt into the final aldehyde.
- Maturation: Heat the neutralized mixture to 95 °C for 30 minutes to ensure complete hydrolysis, then cool to room temperature. Add another ~10 g of ice and stir for 30 minutes[7].
- Isolation: Collect the resulting precipitate via vacuum filtration. Wash thoroughly with cold distilled water to remove residual salts and DMF.

Validation & Quality Control:

- TLC: Monitor the reaction using 30% ethyl acetate in hexane. The disappearance of the 2-methylindole spot confirms completion[3].
- Physical Properties: The final product should present as a white to light-yellow powder with a melting point of 201.0–205.0 °C[8].

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Protocol 2: Claisen-Schmidt Condensation for Indole-Chalcones

This protocol describes the synthesis of methuosis-inducing indolyl-pyridinyl-propenones (e.g., MOMIPP analogs) by condensing 2-MIC with an aryl ketone[2][5].

Mechanistic Causality: Piperidine acts as a secondary amine base catalyst. It deprotonates the α-carbon of the acetylpyridine, generating a nucleophilic enolate. This enolate attacks the electrophilic carbonyl carbon of 2-MIC. Subsequent dehydration (driven by the thermodynamic stability of the resulting conjugated α,β-unsaturated system) yields the final chalcone.

Step-by-Step Procedure:

- Reaction Assembly: In a dried round-bottom flask, combine 4.51 mmol of 2-methylindole-3-carboxaldehyde (or its 5-methoxy derivative) and 4.51 mmol of 4-acetylpyridine[2][3].
- Catalysis: Add 1.8 mL of piperidine and dissolve the mixture in absolute ethanol or methanol. Note: While piperidine is a catalyst, using it in excess has been empirically shown to improve yields in indole-chalcone syntheses by driving the enolate equilibrium forward[5].
- Condensation: Heat the reaction mixture under reflux for 4–6 hours.
- Isolation: Cool the reaction mixture to room temperature. The target chalcone will typically precipitate out of the alcoholic solvent. Filter the precipitate and wash with cold ethanol.
- Purification: Recrystallize the crude product from methanol or purify via silica gel column chromatography (isocratic 5% MeOH/DCM) if impurities persist[2].

Validation & Quality Control:

- TLC: Monitor using 80% EtOAc/hexanes. The product spot should appear distinct from the starting aldehyde[2].
- NMR Verification: The formation of the α,β-unsaturated trans-alkene bond can be confirmed via ^{1}H NMR by the presence of two doublet signals around δ 7.4–7.8 ppm with a large coupling constant (J ≈ 15–16 Hz).

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